

Personal protective equipment for handling 5-Hydroxy-2-hexanone

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Compound of Interest

Compound Name: 5-Hydroxy-2-hexanone

Cat. No.: B1204603

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Essential Safety and Handling Guide for 5-Hydroxy-2-hexanone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **5-Hydroxy-2-hexanone** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure the safe management of this chemical.

Hazard Identification and Exposure Limits

While a specific Safety Data Sheet (SDS) for **5-Hydroxy-2-hexanone** is not readily available, information from a structurally similar compound, 5-Hydroxy-5-methylhexan-2-one, indicates that it is a combustible liquid that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1] Therefore, it is crucial to handle **5-Hydroxy-2-hexanone** with appropriate precautions.

In the absence of specific occupational exposure limits (OELs) for **5-Hydroxy-2-hexanone**, the limits for similar ketones can be used as a reference. For example, the Occupational Safety and Health Administration (OSHA) Permissible Exposure Limit (PEL) for Methyl Ethyl Ketone (MEK) is 200 ppm (590 mg/m³) as an 8-hour time-weighted average (TWA).[2]

Quantitative Data Summary

Property	Value	Source
Physical State	Liquid	Inferred from similar compounds
Molecular Formula	C ₆ H ₁₂ O ₂	[3][4][5][6][7][8]
Molecular Weight	116.16 g/mol	[3][4][5][6][7][8]
Boiling Point	205.77 °C at 760 mmHg	[8]
Flash Point	81.15 °C	[8]
Density	0.948 g/cm ³	[8]
Hazards	Combustible liquid, Skin irritant, Eye irritant, Respiratory irritant	[1]
Reference OEL (MEK)	200 ppm (590 mg/m ³) - 8-hr TWA (OSHA PEL)	[2]

Personal Protective Equipment (PPE)

Based on the potential hazards, the following PPE is mandatory when handling **5-Hydroxy-2-hexanone**:

PPE Category	Recommended Equipment
Eye and Face Protection	Chemical safety goggles are essential. A face shield should be worn in addition to goggles when there is a significant risk of splashing.
Hand Protection	Chemical-resistant gloves are required. Butyl or Neoprene gloves are recommended for handling ketones and alcohols. ^{[9][10][11][12]} Nitrile gloves may be suitable for incidental contact but should be replaced immediately upon contamination. ^[9] Always inspect gloves for tears or punctures before use.
Body Protection	A flame-resistant lab coat must be worn. For larger quantities or tasks with a high risk of splashing, a chemical-resistant apron or coveralls should be used.
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood. If a fume hood is not available or if there is a risk of generating aerosols, a NIOSH-approved respirator with an organic vapor cartridge is required.

Operational Plan: Step-by-Step Handling Procedures

3.1. Preparation

- **Risk Assessment:** Before starting any work, perform a thorough risk assessment for the specific experiment.
- **Gather Materials:** Ensure all necessary equipment, including PPE, spill containment materials (such as absorbent pads or sand), and waste containers, are readily available.

- **Verify Emergency Equipment:** Confirm that a safety shower and eyewash station are accessible and in good working order.
- **Work Area Setup:** Conduct all handling of **5-Hydroxy-2-hexanone** inside a properly functioning chemical fume hood.

3.2. Handling and Experimentation

- **Dispensing:** Carefully dispense the required amount of **5-Hydroxy-2-hexanone**, avoiding splashes and the generation of aerosols.
- **Heating:** If heating is necessary, use a controlled heating source like a heating mantle or a water bath. Avoid open flames.
- **Containment:** Keep containers of **5-Hydroxy-2-hexanone** tightly closed when not in use to prevent the escape of vapors.[\[13\]](#)[\[14\]](#)

3.3. Post-Experiment

- **Decontamination:** Thoroughly clean all glassware and equipment that came into contact with the chemical.
- **Waste Segregation:** Segregate all waste containing **5-Hydroxy-2-hexanone** into a designated, properly labeled hazardous waste container.
- **Storage:** Store unused **5-Hydroxy-2-hexanone** in a cool, dry, well-ventilated area away from heat, sparks, and incompatible materials such as strong oxidizing agents.[\[14\]](#)[\[15\]](#) The container should be tightly sealed and clearly labeled.
- **PPE Removal:** Remove PPE in the correct order to avoid cross-contamination and dispose of single-use items in the appropriate waste stream.

Disposal Plan

5-Hydroxy-2-hexanone is a combustible liquid and must be disposed of as hazardous waste.

4.1. Waste Collection

- Designated Container: Use a dedicated, leak-proof, and chemically compatible container for liquid waste containing **5-Hydroxy-2-hexanone**. The original container can be used if it is in good condition.[\[13\]](#)
- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name "**5-Hydroxy-2-hexanone**," and a description of its hazards (e.g., "Flammable Liquid," "Irritant").[\[13\]](#)[\[16\]](#)[\[17\]](#)
- Segregation: Do not mix **5-Hydroxy-2-hexanone** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.[\[17\]](#)

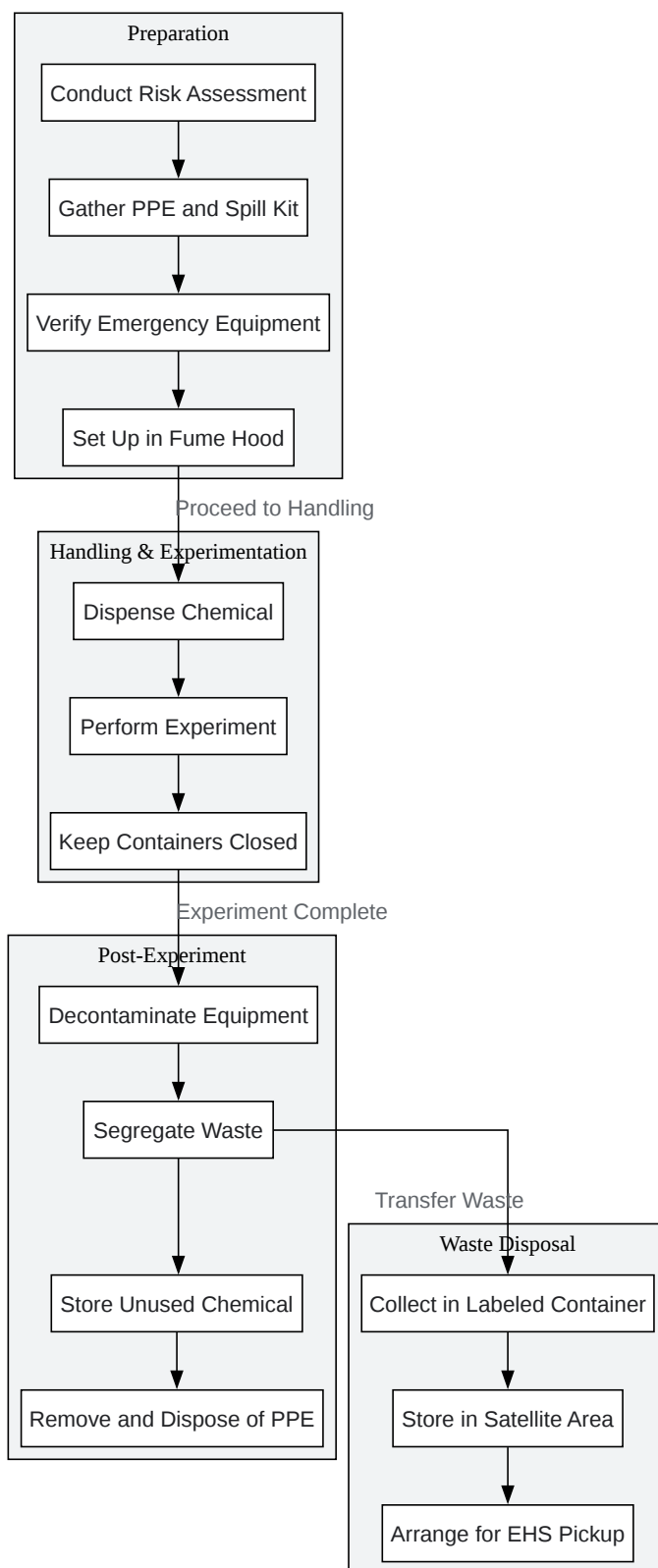
4.2. Waste Storage

- Storage Location: Store the hazardous waste container in a designated satellite accumulation area (SAA) that is secure and away from ignition sources.[\[14\]](#)
- Container Management: Keep the waste container tightly closed except when adding waste.[\[13\]](#)[\[14\]](#)

4.3. Waste Disposal

- Professional Disposal: Arrange for the disposal of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal company.[\[14\]](#)[\[16\]](#)[\[17\]](#)
- Prohibited Disposal: Do not dispose of **5-Hydroxy-2-hexanone** down the drain or in the regular trash.[\[13\]](#)[\[14\]](#)[\[16\]](#)

Experimental Workflow Diagram



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Caption: Workflow for the safe handling and disposal of **5-Hydroxy-2-hexanone**.

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